

# physical and chemical properties of 2-Methyl-2-(4-methylphenyl)propanoic acid

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Methyl-2-(4-methylphenyl)propanoic acid

Cat. No.: B029468

[Get Quote](#)

## An In-Depth Technical Guide to 2-Methyl-2-(4-methylphenyl)propanoic Acid

Prepared for: Researchers, Scientists, and Drug Development Professionals  
Prepared by: Gemini, Senior Application Scientist

### Executive Summary

This technical guide provides a comprehensive overview of the core physical and chemical properties of **2-Methyl-2-(4-methylphenyl)propanoic acid** (CAS No. 20430-18-6). As a substituted aromatic carboxylic acid, this compound holds relevance in synthetic organic chemistry and as a potential building block or reference material in pharmaceutical development. This document consolidates structural details, computed physical properties, expected spectroscopic signatures, and key chemical reactivity. Furthermore, it outlines a plausible synthetic pathway and standard analytical protocols, offering both foundational data and practical insights for laboratory professionals.

### Introduction and Nomenclature

**2-Methyl-2-(4-methylphenyl)propanoic acid** is a fine chemical intermediate characterized by a propanoic acid moiety in which the alpha-carbon is quaternized with two methyl groups and substituted with a p-tolyl (4-methylphenyl) group. This structure distinguishes it from more common isomers like 2-(4-methylphenyl)propanoic acid, an impurity related to ibuprofen<sup>[1]</sup>.

Understanding its unique properties is crucial for its application in complex molecular synthesis and for distinguishing it during analytical characterization.

Key Identifiers:

- Systematic IUPAC Name: **2-methyl-2-(4-methylphenyl)propanoic acid**[\[2\]](#)
- Common Synonyms: 2-Methyl-2-(p-tolyl)propanoic acid,  $\alpha,\alpha,4$ -Trimethylbenzeneacetic acid[\[2\]](#)[\[3\]](#)
- CAS Number: 20430-18-6[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Molecular Formula:  $C_{11}H_{14}O_2$ [\[2\]](#)[\[3\]](#)[\[4\]](#)

## Molecular and Physical Properties

The physical properties of a compound are foundational to its handling, purification, and formulation. While experimental data for this specific molecule is not widely published, a robust set of computed properties provides valuable guidance for experimental design.

## Molecular Structure

The structural arrangement, featuring a quaternary  $\alpha$ -carbon, sterically hinders the carboxyl group, which can influence its chemical reactivity compared to non-quaternary analogs.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nbinno.com [\[nbinno.com\]](#)
- 2. 2-Methyl-2-(4-methylphenyl)propanoic acid |  $C_{11}H_{14}O_2$  | CID 12369085 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
- 3. 2-Methyl-2-(4-methylphenyl)propanoic acid | CAS:20430-18-6 | Huateng Pharma | Pharmaceutical chemical reagents, PEG derivatives [\[en.huatengsci.com\]](#)

- 4. 20430-18-6 · 2-Methyl-2-(4-methylphenyl)propanoic acid · 2-Methyl-2-(4-methylphenyl)propanoic acid [【詳細情報】](#) | 試薬-富士フイルム和光純薬 [labchem-wako.fujifilm.com]
- To cite this document: BenchChem. [physical and chemical properties of 2-Methyl-2-(4-methylphenyl)propanoic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b029468#physical-and-chemical-properties-of-2-methyl-2-4-methylphenyl-propanoic-acid]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)